

# A Comprehensive Technical Guide to the Synthesis and Characterization of 4-Methylthiopiperidine

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## Compound of Interest

Compound Name: *4-Methylthiopiperidine*

Cat. No.: *B2664829*

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**Executive Summary:** **4-Methylthiopiperidine** is a valuable heterocyclic scaffold in medicinal chemistry, combining the structurally significant piperidine ring with a versatile methylthio group. This guide provides an in-depth exploration of the primary synthetic routes to this compound, offering a rationale for methodological choices. It details two robust synthetic strategies: the catalytic hydrogenation of a pyridine precursor and the direct S-alkylation of a piperidine-thiol. Furthermore, this document establishes a comprehensive analytical framework for the unambiguous characterization of **4-Methylthiopiperidine**, presenting predicted spectroscopic data for NMR, IR, and Mass Spectrometry to serve as a benchmark for researchers in the field.

## Introduction: The 4-Methylthiopiperidine Scaffold

The piperidine ring is a ubiquitous structural motif found in a vast number of natural products and FDA-approved pharmaceuticals.<sup>[1]</sup> Its saturated, six-membered heterocyclic structure allows for specific three-dimensional conformations that are often crucial for biological activity. The incorporation of a methylthio (-SCH<sub>3</sub>) group at the 4-position introduces a key functional handle. The sulfur atom can engage in unique non-covalent interactions and serves as a site for further chemical modification, such as oxidation to the corresponding sulfoxide or sulfone, thereby enabling fine-tuning of a molecule's physicochemical properties. This combination makes **4-Methylthiopiperidine** an attractive building block for constructing novel chemical entities in drug discovery programs.

Property	Predicted Value
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NS
Molecular Weight	131.24 g/mol <a href="#">[2]</a>
Boiling Point	202.6 ± 33.0 °C <a href="#">[2]</a>
Density	0.99 ± 0.1 g/cm <sup>3</sup> <a href="#">[2]</a>

## Retrosynthetic Analysis and Strategic Approach

Two primary retrosynthetic disconnections provide logical and efficient pathways to the target molecule, **4-Methylthiopiperidine**. These strategies leverage commercially available starting materials and employ well-established, high-yielding chemical transformations.

## Route A: C-N Disconnection (Reduction)

4-Methylthiopiperidine

Catalytic  
Hydrogenation

4-(Methylthio)pyridine

S-Methylation

## Route B: C-S Disconnection (Alkylation)

Piperidine-4-thiol

## Legend

 $[C_6H_{13}NS]^+$   
 $m/z = 131$ 

Molecular Ion

 $- \cdot CH_3$  $[M - CH_3]^+$   
 $m/z = 116$  $- \cdot SCH_3$ 

## Rearrangement

 $[C_5H_{10}N]^+$   
 $m/z = 84$ [Click to download full resolution via product page](#)

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## References

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